

Supplier Overview & Key Specifications

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Compound Focus: Obtusalin

Cat. No.: S12878145

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The table below summarizes the available information on **Obtusalin** from various supplier catalogs. This can serve as a baseline for comparison.

Supplier	CAS Number	Molecular Formula	Purity	Price & Availability
ChemFaces [1]	125164-64-9	C30H50O2	≥98%	Available on inquiry; various packaging options (e.g., 5mg, 10mg, 20mg)
MedChemExpress (MCE) [2]	125164-64-9	C30H50O2	Information on specific purity for each lot is available (e.g., in Certificate of Analysis)	Get quote (Minimum order quantities: 50 mg, 100 mg, 250 mg)
AbMole [3]	125164-64-9	C30H50O2	≥98.0%	Price and availability on inquiry

All listed suppliers provide **Obtusalin** for research purposes only and not for human use [2] [3]. The consistent CAS number (125164-64-9) and molecular formula (C30H50O2) across suppliers help in confirming the chemical identity [1] [2] [3].

Reported Bioactivity and Experimental Data

Obtusalin is a triterpenoid, first identified in *R. dauricum*, and has been reported to possess antibacterial activity [2] [4]. The following table summarizes quantitative data from a key study:

Antibacterial Activity of **Obtusalin** [2] [4]

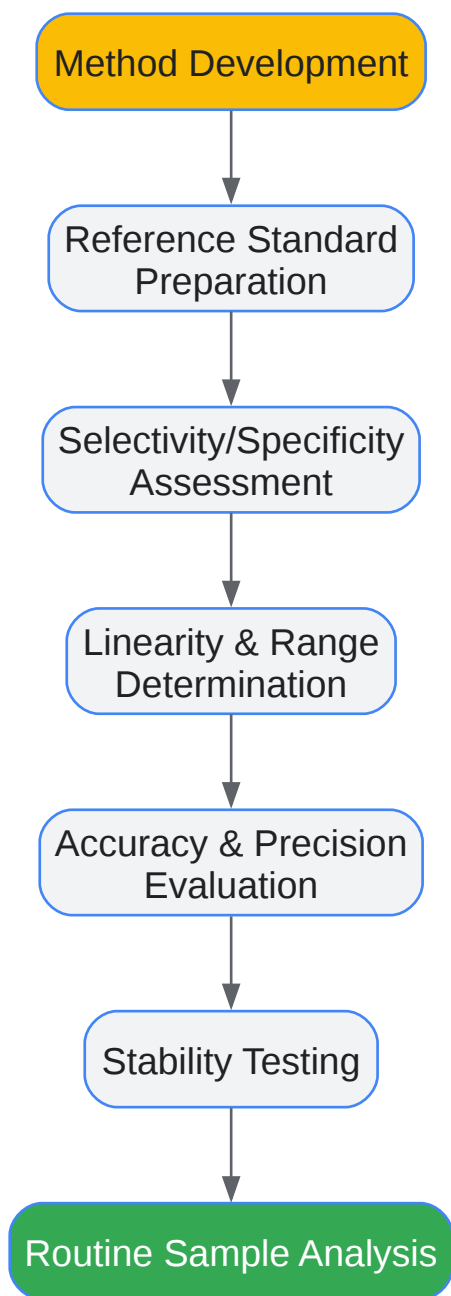
Bacterial Strain	MIC (Minimum Inhibitory Concentration)
<i>Enterococcus faecalis</i> ATCC 10541	50 µg/mL
<i>Staphylococcus aureus</i> ATCC 25922	50 µg/mL
<i>Escherichia coli</i> ATCC 8739	100 µg/mL
<i>Providencia smartii</i> ATCC 29916	100 µg/mL

Experimental Protocol for Antibacterial Assay: The data in the table above was generated using the following methodology, which you can adapt for comparative studies [1]:

- **Method:** Broth dilution method.
- **Compound Preparation:** **Obtusalin** was tested over a concentration range of **0.781-100 µg/mL**.
- **Incubation:** The antibacterial screening assays were performed over **24 hours**.
- **Analysis:** The MIC values were determined as the lowest concentration that prevented visible bacterial growth.

Analytical Method Development & Validation

When developing methods to analyze **Obtusalin**, following established bioanalytical validation practices is crucial. Here is a general workflow and key parameters to consider:



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Key Validation Parameters to Consider [5]:

- **Selectivity/Specificity:** Demonstrate that the method can unambiguously identify and quantify **Obtusalin** even in the presence of other components like impurities, degradants, or sample matrix. Using a highly selective detector like a **Mass Spectrometer (MS)** is recommended for confident analyte confirmation [6].
- **Linearity & Range:** Establish a calibration curve using at least five concentrations that bracket the expected range of your samples. This confirms the method obtains results proportional to the analyte

concentration [5].

- **Accuracy & Precision:** Determine the closeness of your results to the true value (accuracy) and the reproducibility of your measurements (precision) [5].
- **Stability:** Evaluate the stability of **Obtusalin** in your specific solvent and under your storage conditions (e.g., in solution at -20°C) to ensure reliable results throughout the analysis [1] [3].

Guidance for Your Product Comparison

To create a comprehensive and objective comparison guide, I suggest you take the following steps to gather more specific data:

- **Contact Suppliers Directly:** **Since detailed specifications and pricing are not listed online, you will need to request the Certificate of Analysis (CoA) and pricing for each standard.** The CoA is critical as it provides lot-specific data on purity, storage conditions, and expiration dates [6].
- **Establish a Baseline Method:** Develop a standardized experimental protocol, such as the antibacterial assay described above, to test standards from different suppliers under identical conditions. This will generate comparable performance data.
- **Compare Analytical Performance:** **Use techniques like HPLC or LC-MS to compare critical analytical attributes of each standard, such as chromatographic purity** and the presence of any **unknown impurities**, which may not be fully reflected in the stated purity percentage.

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References

1. | CAS:125164-64-9 | Manufacturer ChemFaces Obtusalin [chemfaces.com]
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3. | CAS 125164-64-9 | AbMole BioScience | Obtusalin Price Obtusalin [abmole.com]
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6. Importance of using analytical standards [scioninstruments.com]

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